

Best practices for long-term Renzapride administration in chronic studies

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Compound of Interest

Compound Name: Renzapride

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Renzapride Administration in Chronic Studies: Technical Support Center

Disclaimer: The development of **Renzapride** for irritable bowel syndrome with constipation (IBS-C) was discontinued, and it is currently being investigated for other indications.[1][2] The following information is based on preclinical and clinical data from studies conducted prior to its discontinuation for IBS-C and should be used for research and informational purposes only. It does not constitute a recommendation for clinical use.

Frequently Asked Questions (FAQs)

General Information

Q1: What is **Renzapride** and what is its mechanism of action?

Renzapride is an orally bioavailable small molecule with a dual mode of action on the gastrointestinal (GI) tract.[3] It is a potent full agonist of the 5-HT₄ receptor and an antagonist of the 5-HT₃ receptor.[4][5]

- 5-HT4 Receptor Agonism: Stimulation of 5-HT4 receptors in the gut wall promotes the release of acetylcholine, which increases peristalsis and GI motility.[3][5]
- 5-HT3 Receptor Antagonism: Blockade of 5-HT3 receptors contributes to an anti-emetic effect and may also play a role in modulating visceral sensitivity.[3][5] **Renzapride** also has some antagonist activity at 5-HT2B receptors.[4][5]

Q2: Why was the development of **Renzapride** for IBS-C discontinued?

The development for constipation-predominant IBS (IBS-C) was discontinued because Phase III clinical trials showed that the improvement in symptoms compared to placebo was not sufficient to justify further development for this indication.[1] While the drug demonstrated some therapeutic benefit and was generally well-tolerated, the efficacy was limited.[1][6] Additionally, a long-term, open-label study reported three cases of ischaemic colitis, raising safety concerns that impacted the benefit/risk ratio for IBS-C.[6]

Q3: What is the current development status of **Renzapride**?

As of 2024, **Renzapride** has been acquired by Ambrose Healthcare, which is focusing on its development for managing gastrointestinal motility in patients with cystic fibrosis.[4] It has also been previously considered for diabetic gastroparesis.[3][7]

Dosing and Administration

Q4: What doses of **Renzapride** have been used in chronic (≥12 weeks) clinical studies?

In Phase II and III trials for IBS-C, **Renzapride** was typically administered orally once or twice daily. Common total daily doses investigated were 1 mg, 2 mg, and 4 mg.[4][8] A long-term safety study protocol specified a dose of 4 mg taken once daily for 12 months.[9]

Q5: How is **Renzapride** metabolized and are there known drug interactions?

Renzapride undergoes limited metabolism by liver microsomes.[5] Importantly, it is not metabolized by cytochrome P450 (CYP) enzymes and does not inhibit major CYP enzymes (CYP2C9, CYP2D6, CYP1A2, CYP2A6, CYP2C19, CYP2E1, or CYP3A4) at clinically relevant concentrations.[5][10] This suggests a low potential for drug-drug interactions via these common pathways. The drug is primarily excreted renally.[10][11]

Troubleshooting Guide for Preclinical and Clinical Research

This guide addresses potential issues that may be encountered during investigational studies with **Renzapride**, based on published clinical trial data.

Issue 1: Managing Gastrointestinal Adverse Events

- **Problem:** The most frequently reported adverse event in clinical trials that was significantly higher than placebo was diarrhea.[\[10\]](#)[\[11\]](#) This is a predictable effect given the drug's prokinetic mechanism.
- **Possible Cause:** The 5-HT₄ receptor agonism accelerates colonic transit.[\[12\]](#)
- **Suggested Action (for clinical research setting):**
 - **Dose Adjustment:** In dose-ranging studies, assess if a lower dose can maintain efficacy while minimizing diarrhea.[\[8\]](#)
 - **Symptomatic Management:** Standard anti-diarrheal agents could be considered as per study protocol.
 - **Subject Monitoring:** Closely monitor fluid and electrolyte balance in subjects experiencing significant diarrhea.

Issue 2: Suboptimal or Variable Efficacy

- **Problem:** Clinical trials for IBS-C reported statistically significant but small therapeutic gains over placebo, particularly in the overall relief of symptoms.[\[1\]](#)[\[6\]](#) A notable gender difference was observed, with women showing a better response.[\[4\]](#)[\[8\]](#)
- **Possible Causes:**
 - **Placebo Effect:** IBS trials are known to have a high placebo response rate.[\[13\]](#)
 - **Population Heterogeneity:** The pathophysiology of IBS-C can vary significantly between individuals.

- Gender Differences: The reason for the enhanced effect in females is not fully elucidated but is a noted finding.[\[4\]](#)
- Suggested Action (for study design):
 - Stratification: Stratify study populations by gender to better assess efficacy.
 - Objective Endpoints: In addition to subjective symptom relief, include objective measures like colonic transit time, which has shown a dose-dependent response to **Renzapride**.[\[12\]](#)
 - Enrichment Strategies: Design trials with a run-in period to identify and exclude high-placebo responders.

Issue 3: Long-Term Safety Monitoring

- Problem: Although generally well-tolerated in 12-week studies, a 12-month open-label extension study reported three cases of ischaemic colitis.[\[6\]](#)
- Possible Cause: The mechanism is not established, but vascular effects of serotonergic agents can be complex.
- Suggested Action (for long-term studies):
 - Exclusion Criteria: Exclude subjects with a history of or significant risk factors for ischemic bowel disease.
 - Vigilant Monitoring: The study protocol must include specific monitoring for signs and symptoms of ischemic colitis, such as sudden onset of severe abdominal pain, bloody diarrhea, or rectal bleeding.
 - Cardiac Safety: While a Thorough QT trial showed no cardiac safety issues, continuous monitoring via ECG in long-term studies is a standard best practice, especially for drugs acting on serotonin receptors.[\[3\]](#)

Data Presentation

Table 1: Pharmacokinetic Parameters of Renzapride

Parameter	Value	Species	Reference
Mean Half-life ($t_{1/2}$)	~10 hours	Human	[12]
Kinetics	Linear	Human	[12]
Metabolism	Limited; Not via CYP450 enzymes	Human	[5][11]
Excretion	Renal	Human	[10][11]

Table 2: Summary of Adverse Events (Relative Risk vs. Placebo) from a Meta-Analysis in IBS Patients

Adverse Event	Relative Risk (RR)	95% Confidence Interval (CI)	P-value	Note	Reference
Diarrhea	1.61	1.16 – 2.24	0.004	Statistically Significant	[10]
Headache	1.21	0.93 – 1.56	0.16	Not Significant	[10]
Abdominal Pain	1.37	0.95 – 1.98	0.09	Not Significant	[10]
Withdrawal due to AE	1.58	1.26 – 2.07	0.0007	Statistically Significant	[10][11]

Experimental Protocols

Protocol: Assessment of Gastrointestinal Transit by Scintigraphy

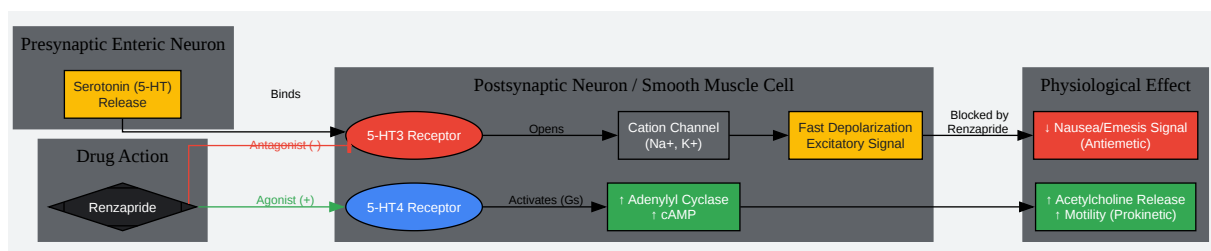
This method was used in clinical studies to provide objective evidence of **Renzapride's** prokinetic effect.[12]

- Objective: To measure gastric emptying (GE), small bowel transit (SBT), and colonic transit (CT) in subjects.

- Materials:
 - Radiolabeled tracer (e.g., ^{111}In adsorbed to activated charcoal particles).
 - Low-fat, low-fiber meal (e.g., two scrambled eggs, one slice of bread, one glass of milk).
 - Gamma camera for imaging.
- Procedure:
 - Day 1 (Ingestion): Subjects consume the radiolabeled meal. A ^{111}In -charcoal capsule is administered simultaneously to assess colonic transit.
 - Imaging Schedule:
 - Anterior and posterior images are taken immediately after the meal and at specified intervals (e.g., 1, 2, 4, and 6 hours) to calculate GE and SBT.
 - Further images are taken at 24, 48, and 72 hours to assess colonic transit.
 - Data Analysis:
 - Regions of interest (ROIs) are drawn around the stomach, small bowel, and colon segments (ascending, transverse, descending).
 - The geometric mean of counts in anterior and posterior images is calculated and corrected for isotope decay.
 - Transit times (e.g., half-emptying time for the stomach, geometric center for the colon at 24h) are calculated.
- Endpoint: Change in transit time from baseline or compared to a placebo group. A dose-response relationship was observed for **Renzapride** on colonic transit.^[12]

Visualizations

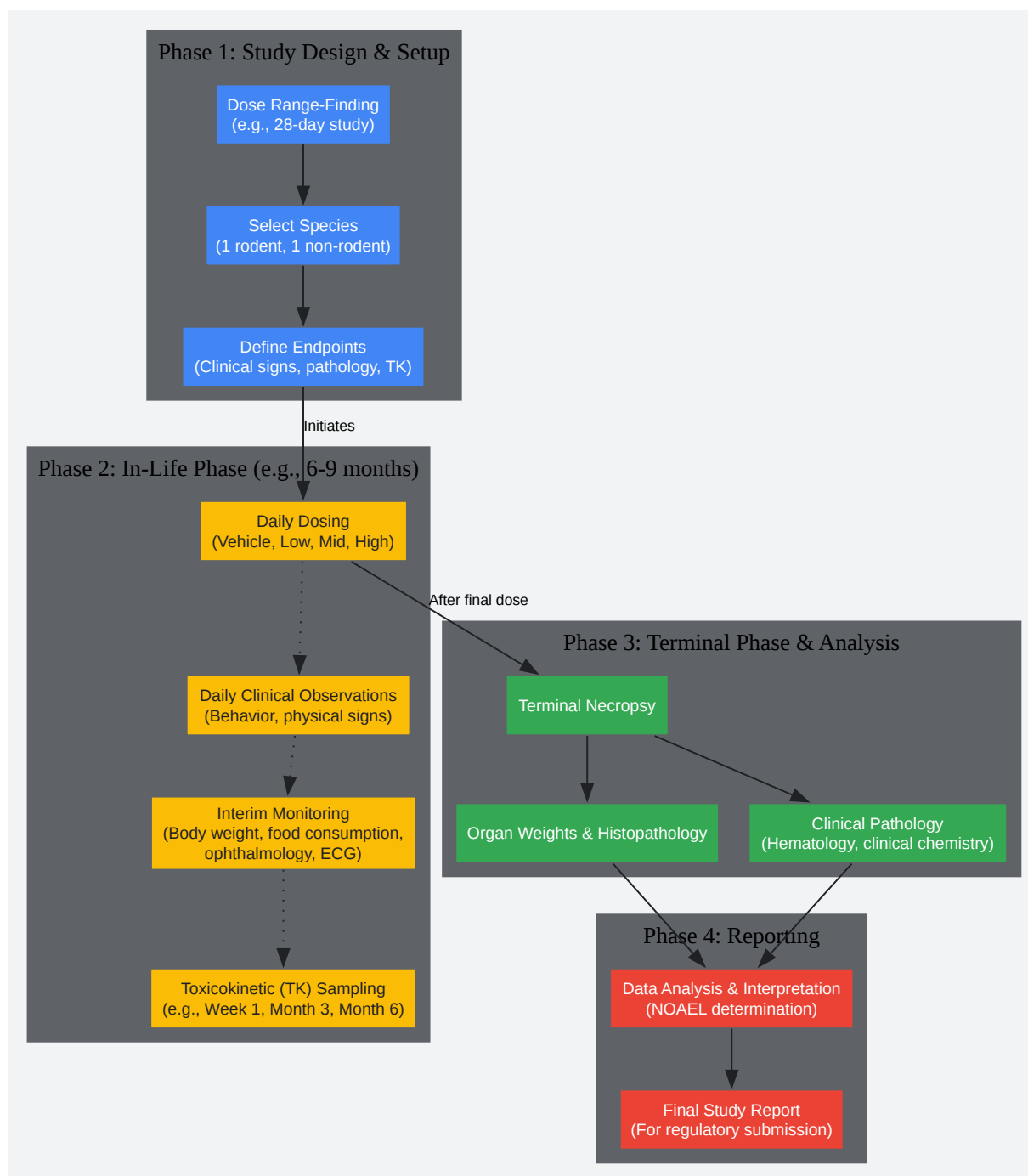
Renzapride's Dual Mechanism of Action



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Caption: **Renzapride** acts as a 5-HT₄ agonist and a 5-HT₃ antagonist on enteric neurons.

Preclinical Chronic Toxicity Study Workflow (Example)



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Caption: A generalized workflow for a preclinical chronic toxicology study.

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